

An In-depth Technical Guide to 3-(Bromomethyl)tetrahydro-2H-pyran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Bromomethyl)tetrahydro-2H-pyran

Cat. No.: B038894

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(Bromomethyl)tetrahydro-2H-pyran**, a key building block in organic synthesis. This document details its chemical identity, physicochemical properties, and a validated experimental protocol for its synthesis, tailored for professionals in research and drug development.

Chemical Identity and Nomenclature

The systematic IUPAC name for this compound is 3-(bromomethyl)oxane[1]. The more commonly used name, **3-(Bromomethyl)tetrahydro-2H-pyran**, clearly delineates its structure: a fully saturated six-membered heterocyclic ring containing one oxygen atom ("tetrahydro-2H-pyran") with a brominated methyl group attached at the third carbon position[1].

Several synonyms are used in literature and commercial listings to refer to this compound. These include:

- PYRAN, 3-(BROMOMETHYL)TETRAHYDRO-[1]
- 3-BroMoMethyl tetrahydropyran[2]
- 2H-Pyran, 3-(broMoMethyl)tetrahydro-

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **3-(Bromomethyl)tetrahydro-2H-pyran** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	116131-44-3	[1]
Molecular Formula	C ₆ H ₁₁ BrO	[1]
Molecular Weight	179.05 g/mol	[2]
Density	1.359 g/cm ³	[3]
Boiling Point	205 °C	[3]
Flash Point	81 °C	[3]
Refractive Index	1.475	[3]
InChI Key	ZLUWLWXZMXLDGO-UHFFFAOYSA-N	[1]

Experimental Protocol: Synthesis of 3-(Bromomethyl)tetrahydro-2H-pyran

The following section provides a detailed methodology for the synthesis of **3-(Bromomethyl)tetrahydro-2H-pyran** from its precursor, (tetrahydro-2H-pyran-3-yl)methanol. This procedure is adapted from a well-established method for the bromination of primary alcohols, commonly known as the Appel reaction.

Materials and Reagents

- (Tetrahydro-2H-pyran-3-yl)methanol
- Carbon tetrabromide (CBr₄)
- Triphenylphosphine (PPh₃)

- Dichloromethane (CH_2Cl_2)
- Silica gel for column chromatography
- Standard laboratory glassware and equipment

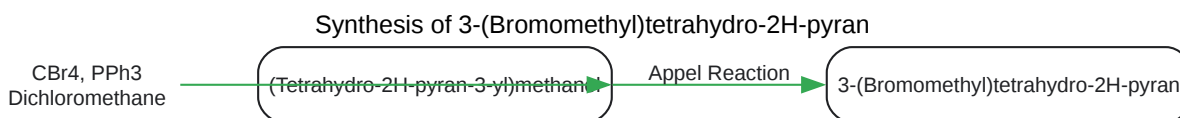
Synthetic Procedure

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve (tetrahydro-2H-pyran-3-yl)methanol and carbon tetrabromide in dichloromethane.
- **Addition of Triphenylphosphine:** Cool the solution in an ice bath. To this cooled solution, add a solution of triphenylphosphine in dichloromethane dropwise.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1-2 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, concentrate the reaction mixture under reduced pressure using a rotary evaporator.
- **Purification:** Purify the resulting residue by silica gel column chromatography to yield the final product, **3-(Bromomethyl)tetrahydro-2H-pyran**.

Visualizations

Synthesis Pathway

The following diagram illustrates the synthetic route from (tetrahydro-2H-pyran-3-yl)methanol to **3-(Bromomethyl)tetrahydro-2H-pyran** via the Appel reaction.

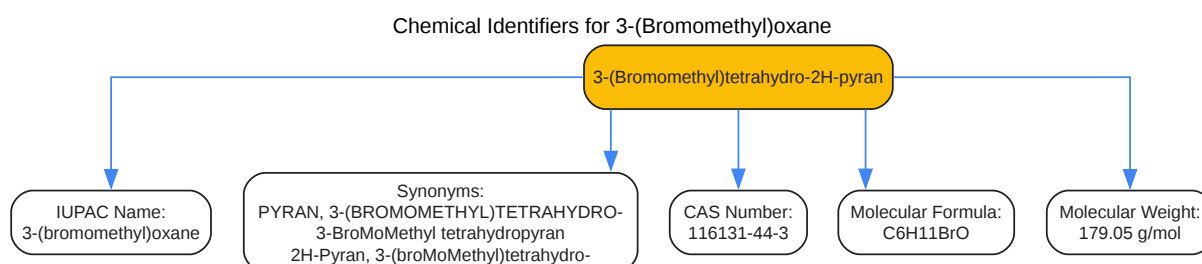


[Click to download full resolution via product page](#)

Caption: Synthesis of **3-(Bromomethyl)tetrahydro-2H-pyran**.

Chemical Identifier Relationships

This diagram shows the logical relationship between the different identifiers for the target compound.



[Click to download full resolution via product page](#)

Caption: Identifiers for **3-(Bromomethyl)tetrahydro-2H-pyran**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(Bromomethyl)tetrahydro-2H-pyran|CAS 116131-44-3 [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-(Bromomethyl)tetrahydro-2H-pyran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b038894#3-bromomethyl-tetrahydro-2h-pyran-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com